

An In-depth Technical Guide to TP-5801 and Related TFA Compounds

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Compound of Interest

Compound Name: TP-5801 TFA

Cat. No.: B10857132

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of TP-5801, a potent and selective inhibitor of the non-receptor tyrosine kinase, TNK1. The information presented is curated for an audience of researchers, scientists, and professionals involved in drug development and oncology research.

Core Compound: TP-5801

TP-5801 is an orally active small molecule inhibitor of Thirty-eight-negative kinase 1 (TNK1). It is typically used in preclinical research as its trifluoroacetic acid (TFA) salt, denoted as **TP-5801 TFA**. The compound has demonstrated significant anti-tumor activity in various cancer models, positioning it as a promising therapeutic candidate for TNK1-dependent malignancies.

Chemical Structure

The chemical structure of TP-5801 is based on a diaminopyrimidine scaffold.

- Chemical Formula: $C_{24}H_{31}BrN_8O$

- Molecular Weight: 527.46 g/mol
- CAS Number: 2574474-81-8

Related Compounds

A structurally and functionally related compound to TP-5801 is TP-5809. This compound also features a diaminopyrimidine core and exhibits potent inhibition of TNK1. It has been evaluated in preclinical models of Hodgkin's lymphoma.

Mechanism of Action and Signaling Pathway

TNK1 is a non-receptor tyrosine kinase that, when activated, can drive cancer cell proliferation and survival. The activation of TNK1 is a multi-step process involving its release from an inhibitory complex with 14-3-3 proteins and subsequent binding to ubiquitin. Activated TNK1 then phosphorylates downstream signaling proteins, including STAT3 and STAT5, leading to their activation and the transcription of genes involved in cell growth and survival.

TP-5801 and its related compounds act as ATP-competitive inhibitors of the TNK1 kinase domain. By binding to the ATP-binding pocket of TNK1, these inhibitors prevent the phosphorylation of its substrates, thereby blocking downstream signaling and inhibiting the proliferation of TNK1-dependent cancer cells.



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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TNK1 Signaling Pathway and Inhibition by TP-5801.

Quantitative Data

The following tables summarize the quantitative data for TP-5801 and the related compound TP-5809 from various in vitro and in vivo studies.

Table 1: In Vitro Biochemical and Cellular Activity

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Table 2: In Vitro Kinase Selectivity of TP-5801

Data from an in vitro kinase screen of TP-5801 against a panel of kinases.

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Note: The full dataset of the kinase screen is available from [BYU ScholarsArchive](#).^{[3][4][5]}

Table 3: In Vivo Efficacy

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Experimental Protocols

Detailed methodologies for key experiments are provided below. These protocols are based on standard laboratory procedures and information from published studies.

In Vitro TNK1 Kinase Assay

This protocol describes a typical in vitro kinase assay to determine the IC₅₀ of an inhibitor against TNK1.

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